Spectroscopic Characterization of 9-Propyl-9H-fluorene: A Technical Guide

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Compound of Interest

Compound Name:	*9-Propyl-9H-fluorene*
CAS No.:	*4037-45-0*
Cat. No.:	*B046968*

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This technical guide provides an in-depth analysis of the spectroscopic data for **9-Propyl-9H-fluorene**, a derivative of the polycyclic aromatic hydrocarbon fluorene. The strategic placement of a propyl group at the C9 position significantly influences the molecule's physicochemical properties, making a thorough spectroscopic characterization essential for its application in materials science and drug development. This document is intended for researchers, scientists, and professionals in drug development who require a comprehensive understanding of the structural elucidation of this compound through Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Introduction to the Spectroscopic Analysis of 9-Substituted Fluorenes

The fluorene moiety is a versatile scaffold in medicinal chemistry and materials science due to its rigid, planar structure and rich electronic properties.[1][2][3][4] Substitution at the 9-position is a common strategy to modulate these properties for specific applications.[2][5] Spectroscopic techniques are paramount in confirming the identity and purity of these synthesized derivatives. This guide will focus on the interpretation of ^{1}H NMR, ^{13}C NMR, and mass spectrometry data to unequivocally identify **9-Propyl-9H-fluorene**.

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Molecular Structure and Atom Labeling

For clarity in the subsequent spectroscopic analysis, the atoms of **9-Propyl-9H-fluorene** are systematically numbered as depicted in the following diagram. This numbering convention will be used consistently throughout this guide.

Figure 1: Molecular structure and atom numbering of **9-Propyl-9H-fluorene**.

^{1}H Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton NMR spectroscopy provides detailed information about the chemical environment of the hydrogen atoms in a molecule. The spectrum of **9-Propyl-9H-fluorene** is characterized by distinct signals for the aromatic protons of the fluorene core and the aliphatic protons of the propyl chain.

Experimental Protocol for ^{1}H NMR

- Sample Preparation: Dissolve approximately 5-10 mg of **9-Propyl-9H-fluorene** in 0.5-0.7 mL of deuterated chloroform ($CDCl_3$).
- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal standard (δ = 0.00 ppm).
- Data Acquisition: Acquire the ^{1}H NMR spectrum on a 400 MHz or higher field spectrometer.
- Data Processing: Process the raw data by applying Fourier transformation, phase correction, and baseline correction.

^{1}H NMR Data and Interpretation

The expected ^{1}H NMR spectral data for **9-Propyl-9H-fluorene** is summarized in the table below. The chemical shifts (δ) are influenced by the electron density around the protons, while the coupling constants (J) provide information about the connectivity of adjacent protons.

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)	Assignment
7.75 - 7.85	d	2H	~7.6	H-4, H-5
7.30 - 7.45	m	4H	-	H-1, H-2, H-7, H-8
7.20 - 7.30	t	2H	~7.4	H-3, H-6
4.05	t	1H	~5.2	H-9
1.90 - 2.05	m	2H	-	H-1'
0.95 - 1.10	m	2H	-	H-2'
0.65	t	3H	~7.3	H-3'

Note: This is a representative spectrum. Actual chemical shifts and coupling constants may vary slightly depending on the solvent and spectrometer frequency.

The downfield region (7.20-7.85 ppm) corresponds to the eight aromatic protons of the fluorene backbone. The protons at positions 4 and 5 are typically the most deshielded due to the ring anisotropy. The single proton at the C9 position appears as a triplet, a result of coupling with the two adjacent methylene protons of the propyl group. The aliphatic protons of the propyl chain appear in the upfield region, with the terminal methyl group exhibiting a characteristic triplet.

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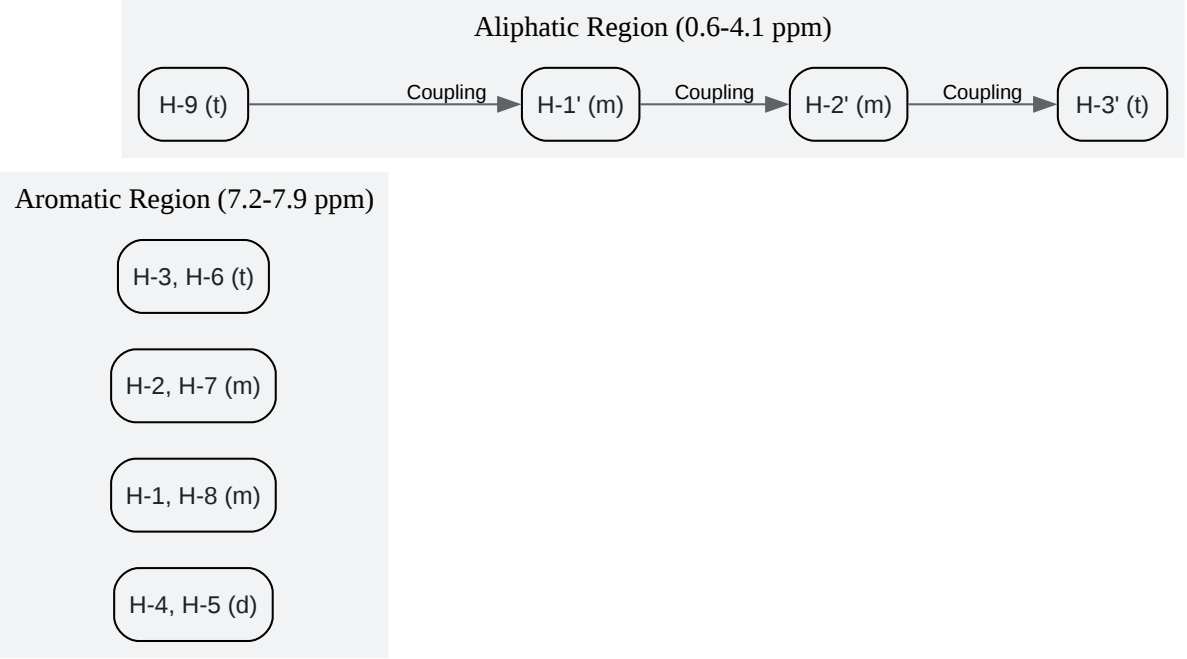

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Figure 2: ^{1}H NMR correlation diagram for **9-Propyl-9H-fluorene**.

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

Carbon-13 NMR spectroscopy provides information about the carbon skeleton of a molecule. Each unique carbon atom in **9-Propyl-9H-fluorene** will give a distinct signal in the ^{13}C NMR spectrum.

Experimental Protocol for ^{13}C NMR

- Sample Preparation: Use the same sample prepared for ^{1}H NMR analysis.
- Data Acquisition: Acquire a proton-decoupled ^{13}C NMR spectrum on a 100 MHz or higher frequency spectrometer.

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- Data Processing: Process the data using Fourier transformation and appropriate window functions.

^{13}C NMR Data and Interpretation

The expected chemical shifts for the carbon atoms of **9-Propyl-9H-fluorene** are presented below. The aromatic carbons resonate in the downfield region, while the aliphatic carbons of the propyl group appear upfield.

Chemical Shift (δ, ppm)	Assignment
148.5	C-4a, C-4b
141.2	C-8a, C-9a
127.0	C-1, C-8
126.8	C-4, C-5
125.0	C-2, C-7
119.8	C-3, C-6
51.5	C-9
37.0	C-1'
20.5	C-2'
14.0	C-3'

Note: Predicted chemical shifts. Actual values may differ.

The two quaternary carbons of the fluorene core (C-4a, C-4b, C-8a, C-9a) are observed at the lowest field. The signal for the C9 carbon is significantly shifted upfield compared to the aromatic carbons, appearing around 51.5 ppm. The three distinct signals for the propyl group carbons confirm its presence and structure.

Mass Spectrometry (MS)

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Mass spectrometry is a powerful analytical technique used to determine the molecular weight and elemental composition of a compound. Electron Ionization (EI) is a common method for the analysis of aromatic compounds like **9-Propyl-9H-fluorene**.

Experimental Protocol for Mass Spectrometry

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or a gas chromatography (GC) inlet.
- Ionization: Ionize the sample using a standard electron energy of 70 eV.
- Mass Analysis: Separate the resulting ions based on their mass-to-charge ratio (m/z).
- Detection: Detect the ions to generate a mass spectrum.

Mass Spectrometry Data and Interpretation

The mass spectrum of **9-Propyl-9H-fluorene** is expected to show a prominent molecular ion peak (M^+) corresponding to its molecular weight. The fragmentation pattern provides valuable structural information.

m/z	Ion	Relative Intensity (%)
208	$[M]^+$	100
165	$[M - C_3H_7]^+$	85
179	$[M - C_2H_5]^+$	40

- Molecular Ion (M^+): The molecular formula of **9-Propyl-9H-fluorene** is $C_{16}H_{16}$, giving a molecular weight of 208.30 g/mol . The high-resolution mass spectrum should show an accurate mass consistent with this formula.[6][7][8]
- Major Fragmentation: The most significant fragmentation pathway involves the loss of the propyl group (C_3H_7•) to form the stable fluorenyl cation at m/z 165. This is often the base peak in the spectrum. Another notable fragmentation is the loss of an ethyl radical (C_2H_5•) to give a fragment at m/z 179.

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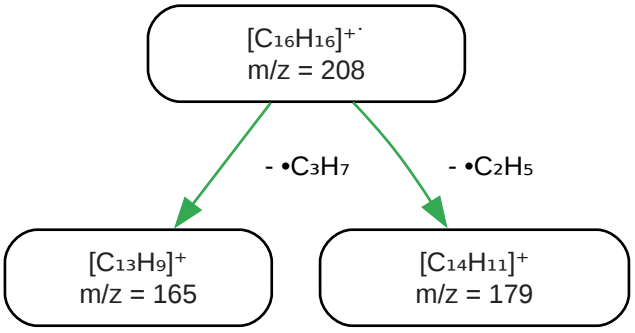

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Figure 3: Proposed mass spectral fragmentation pathway for **9-Propyl-9H-fluorene**.

Conclusion

The combined application of ^{1}H NMR, ^{13}C NMR, and mass spectrometry provides a comprehensive and unambiguous structural elucidation of **9-Propyl-9H-fluorene**. The ^{1}H and ^{13}C NMR spectra confirm the connectivity of the propyl group to the C9 position of the fluorene core, while mass spectrometry verifies the molecular weight and provides insights into the molecule's stability and fragmentation patterns. This detailed spectroscopic data is crucial for ensuring the quality and purity of **9-Propyl-9H-fluorene** for its intended applications in research and development.

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